

Technical Support Center: Fluciclovine (18F)

Radiation Dose Minimization

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Compound of Interest

Compound Name: *Fluciclovine (18F)*

Cat. No.: *B1218386*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals to minimize radiation dose during experiments involving **Fluciclovine (18F)**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended dose of **Fluciclovine (18F)** and are there dose adjustments based on patient characteristics?

The recommended adult dose of **Fluciclovine (18F)** is 370 MBq (10 mCi), administered as an intravenous bolus injection.[1][2][3][4] Currently, no dosage adjustments are recommended based on body weight or for elderly populations.[5] The maximum recommended injection volume of the undiluted product is 5 mL, though it can be diluted with a 0.9% sodium chloride solution.[3][5]

Q2: What are the key patient preparation steps to minimize radiation dose and ensure optimal image quality?

Proper patient preparation is crucial for both image quality and radiation safety. Key steps include:

- Fasting: Patients should fast for at least 4 hours before the scan to reduce physiologic background activity.[1][2][5]
- Hydration: Patients should be well-hydrated before and after the scan to promote the clearance of the radiotracer.[5][6]
- Voiding: Patients should be encouraged to void their bladder frequently after the scan to reduce radiation exposure to the bladder wall.[5][7] It is also recommended that patients refrain from voiding for 30-60 minutes prior to the injection to potentially reduce early urinary excretion.[3][5]
- Physical Activity: Strenuous exercise should be avoided for at least 24 hours before the scan as it can increase muscle uptake of **Fluciclovine (18F)**. [2][5][6]

Q3: How does the timing of image acquisition affect radiation dose and image quality?

Imaging with **Fluciclovine (18F)** should begin 3-5 minutes after the intravenous injection.[1][4][5][8] This is because the optimal tumor-to-background contrast is observed between 4 and 10 minutes post-injection.[5] Delaying the scan beyond 20-30 minutes may decrease lesion detection, and extending the acquisition time per bed position may be necessary to compensate, which could increase the overall scan time.[5]

Q4: What are the best practices for administering **Fluciclovine (18F)** to minimize extravasation and associated radiation exposure?

To minimize administration-related radiation exposure and artifacts, the following practices are recommended:

- Injection Site: Inject the tracer into a large vein, preferably in the right arm, to avoid misinterpretation of tracer uptake in the left supraclavicular (Virchow's) node.[1][5]
- Bolus Injection: Administer the dose as a bolus injection followed by a saline flush to ensure the full dose is delivered and to minimize residual activity in the vein.[5][8]
- Patient Positioning: The patient's arms should be down during the injection and then raised above the head for the scan to reduce beam-hardening artifacts.[1][3][5]

Q5: What post-imaging instructions should be given to patients to minimize radiation exposure to themselves and others?

Following the scan, patients should be advised to:

- Hydrate: Drink plenty of fluids to help flush the radiotracer from their body.[7]
- Void Frequently: Urinate often to reduce the radiation dose to the bladder.[5][7]
- Limit Close Contact: Avoid prolonged close contact with young children and pregnant women for approximately eight hours after the scan to minimize their radiation exposure.[6] Studies have shown that patients undergoing Fluciclovine scans may have higher radiation emissions upon release compared to those undergoing FDG scans, making adherence to these precautions important.[9]

Troubleshooting Guide

Problem: High background uptake in muscle.

- Possible Cause: The patient may not have avoided strenuous physical activity for 24 hours prior to the scan.[5] Increased muscle activity can lead to higher uptake of the amino acid analog tracer.
- Solution: Reinforce the importance of avoiding exercise before the scan during patient scheduling and confirmation. If high muscle uptake is observed, it should be noted in the report as it may affect image interpretation.

Problem: Intense bladder activity obscuring pelvic lesions.

- Possible Cause: The patient may have voided immediately before the injection or may be poorly hydrated.[1][10]
- Solution: Encourage patients to remain well-hydrated and to avoid voiding for at least 30-60 minutes before the injection.[3][5] Post-scan, frequent voiding should be encouraged to clear the tracer from the bladder.[5][7]

Problem: Focal uptake in the left supraclavicular region, potentially mimicking a metastatic lymph node.

- Possible Cause: This can be due to stasis of the radiotracer in the axillary vein if the injection was administered in the left arm.[\[1\]](#)[\[3\]](#)
- Solution: Whenever possible, inject **Fluciclovine (18F)** into the right arm.[\[1\]](#)[\[5\]](#) If the left arm must be used, this potential artifact should be considered during image interpretation.

Quantitative Data Summary

The following tables summarize key quantitative data related to **Fluciclovine (18F)** administration and dosimetry.

Table 1: Recommended Dosage and Administration Parameters

Parameter	Recommended Value	Source
Administered Activity	370 MBq (10 mCi)	[1] [2] [3] [4]
Dose Adjustment	Not recommended for weight or age	[5]
Injection Volume (undiluted)	Max 5 mL	[3] [5]
Injection Method	Intravenous Bolus	[2] [5]
Post-injection Flush	0.9% Sodium Chloride	[5] [8]

Table 2: Estimated Radiation Absorbed Doses in Key Organs

Organ	Mean Absorbed Dose (μGy/MBq)	Source
Pancreas	102.2	[11]
Cardiac Wall	51.7	[11]
Uterine Wall	44.6	[11]
Liver	13.8% initial uptake	[11]
Red Bone Marrow	11.1% initial uptake	[11]
Effective Dose (mean)	22.1 μSv/MBq	[11]

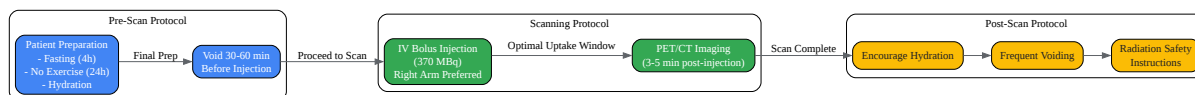
Experimental Protocols & Workflows

Protocol: Standard Fluciclovine (¹⁸F) PET/CT Imaging

- Patient Preparation:
 - Confirm patient has fasted for at least 4 hours.
 - Confirm patient has avoided strenuous exercise for at least 24 hours.
 - Ensure the patient is well-hydrated.
 - Instruct the patient to void 30-60 minutes prior to injection.
- Radiopharmaceutical Administration:
 - Prepare a 370 MBq (10 mCi) dose of **Fluciclovine (¹⁸F)**.
 - Position the patient supine on the scanner table with arms down.
 - Administer the dose as an intravenous bolus into the right arm.
 - Immediately follow with a saline flush.
- Image Acquisition:

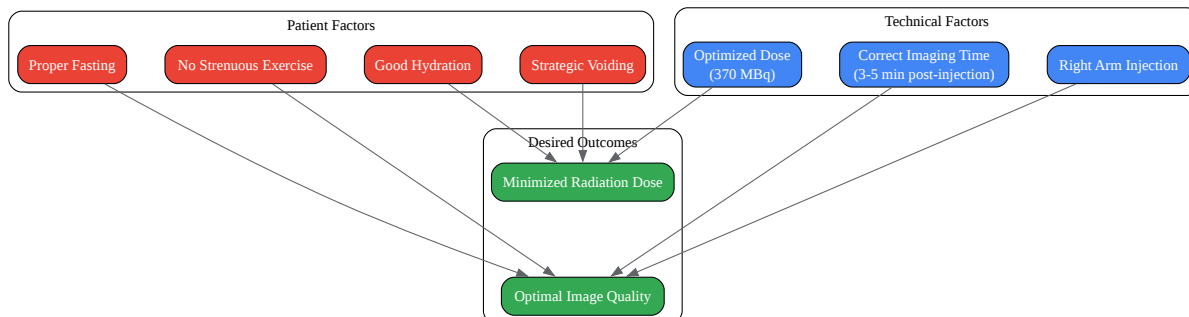
- Position the patient's arms above their head.
- Begin PET scanning 3-5 minutes post-injection.
- Acquire images from the mid-thigh to the base of the skull.
- Acquisition time per bed position is typically 3-5 minutes, but may be scanner-dependent. [\[1\]](#)
- Post-Imaging Care:
 - Encourage the patient to drink plenty of fluids.
 - Instruct the patient to void frequently.
 - Provide radiation safety instructions regarding close contact with others.

Diagrams



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Caption: Workflow for **Fluciclovine (18F)** PET/CT imaging.



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Caption: Key factors for minimizing radiation dose.

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